

physical and chemical properties of 2,3-Dimethyl-6-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-6-nitroaniline

Cat. No.: B184222

[Get Quote](#)

An In-depth Technical Guide to 2,3-Dimethyl-6-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3-Dimethyl-6-nitroaniline**, a versatile aromatic compound. This document includes key physicochemical data, detailed experimental protocols for its synthesis and purification, spectral analysis, reactivity, potential biological activities, and essential safety information.

Core Properties and Identifiers

2,3-Dimethyl-6-nitroaniline is an aromatic amine that is of interest in various fields of chemical research.^[1] Its core physical and chemical properties are summarized in the tables below.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[2]
Molecular Weight	166.18 g/mol	[2]
Melting Point	117-120 °C	[1]
Appearance	Not specified, likely a colored solid	-
Solubility	Soluble in water, ethanol, and acetone	[1]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	59146-96-2	[2]
IUPAC Name	2,3-Dimethyl-6-nitroaniline	[2]
SMILES	<chem>CC1=C(C(=C(C=C1))-[O-])N)C</chem>	[3]
InChI	InChI=1S/C8H10N2O2/c1-5-3-4-7(10(11)12)8(9)6(5)2/h3-4H,9H2,1-2H3	[3]
InChIKey	YEFYPFWBLCARLC-UHFFFAOYSA-N	[3]

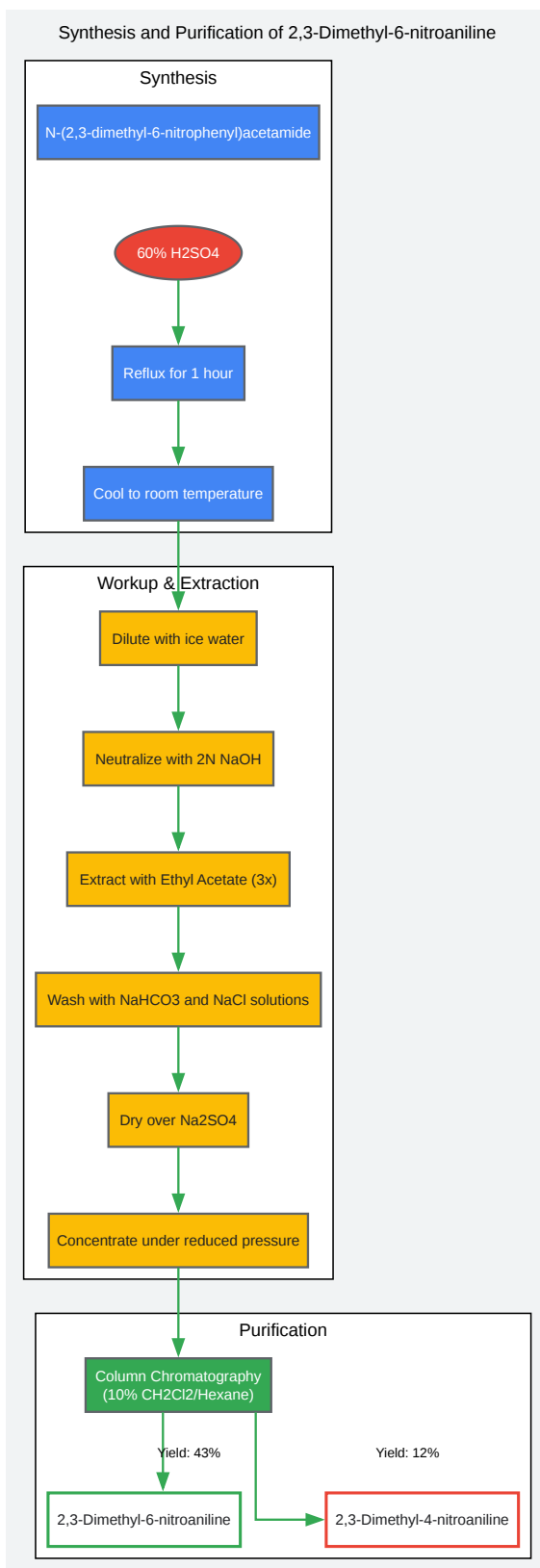
Experimental Protocols

A detailed methodology for the synthesis and purification of **2,3-Dimethyl-6-nitroaniline** is provided below. This protocol is based on the hydrolysis of N-(2,3-dimethyl-6-nitrophenyl)acetamide.[1]

2.1. Synthesis of **2,3-Dimethyl-6-nitroaniline**[1]

This procedure outlines the synthesis of **2,3-Dimethyl-6-nitroaniline** from N-(2,3-dimethyl-6-nitrophenyl)acetamide.

- Step 1: Reaction Setup
 - To a solution of N-(2,3-dimethyl-6-nitrophenyl)acetamide (16.0 g, 1.0 equivalent), add a 60% H₂SO₄ solution (150 mL).[\[1\]](#)
- Step 2: Hydrolysis
 - Heat the reaction mixture to reflux temperature and maintain for 1 hour.[\[1\]](#)
 - After 1 hour, cool the mixture to room temperature.[\[1\]](#)
- Step 3: Workup and Extraction
 - Dilute the cooled solution with ice water (100 mL).[\[1\]](#)
 - Neutralize the solution with a 2N NaOH solution.[\[1\]](#)
 - Extract the reaction mixture with ethyl acetate (EtOAc) (3 x 50 mL).[\[1\]](#)
 - Combine the organic phases and wash sequentially with a saturated NaHCO₃ solution (2 x 50 mL) and a saturated NaCl solution (2 x 50 mL).[\[1\]](#)
 - Dry the combined organic phases over anhydrous Na₂SO₄ and concentrate under reduced pressure.[\[1\]](#)
- Step 4: Purification
 - Purify the resulting residue by column chromatography using a mobile phase of 10% CH₂Cl₂ in hexane.[\[1\]](#)
 - This purification yields **2,3-dimethyl-6-nitroaniline** (5.5 g, 43% yield) and a byproduct, 2,3-dimethyl-4-nitroaniline (1.5 g, 12% yield).[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2,3-Dimethyl-6-nitroaniline**.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2,3-Dimethyl-6-nitroaniline**. While detailed spectra are best obtained experimentally, available data and predictions are summarized below.

Table 3: Spectroscopic Information

Technique	Data	Source(s)
^1H NMR	Spectrum available.	[4]
^{13}C NMR	Spectrum available.	[4]
IR Spectroscopy	Spectrum available.	[4]
Mass Spectrometry	Predicted adducts: $[\text{M}+\text{H}]^+$ (m/z 167.08151), $[\text{M}+\text{Na}]^+$ (m/z 189.06345), $[\text{M}-\text{H}]^-$ (m/z 165.06695).	[3]
Raman Spectroscopy	Spectrum available.	[4]

Reactivity and Stability

The reactivity of **2,3-Dimethyl-6-nitroaniline** is governed by the interplay of the electron-donating amino group and the electron-withdrawing nitro group, as well as the steric effects of the two methyl groups.

- Amino Group Reactivity:** The amino group is basic and nucleophilic, allowing for reactions such as acylation and alkylation.[2]
- Nitro Group Reactivity:** The nitro group is a strong deactivating group and can be reduced to an amino group under various conditions, which is a common transformation for nitroaromatic compounds.[5]
- Aromatic Ring Reactivity:** The combination of an activating amino group and a deactivating nitro group directs electrophilic aromatic substitution. The positions for substitution will be influenced by the steric hindrance from the methyl groups.

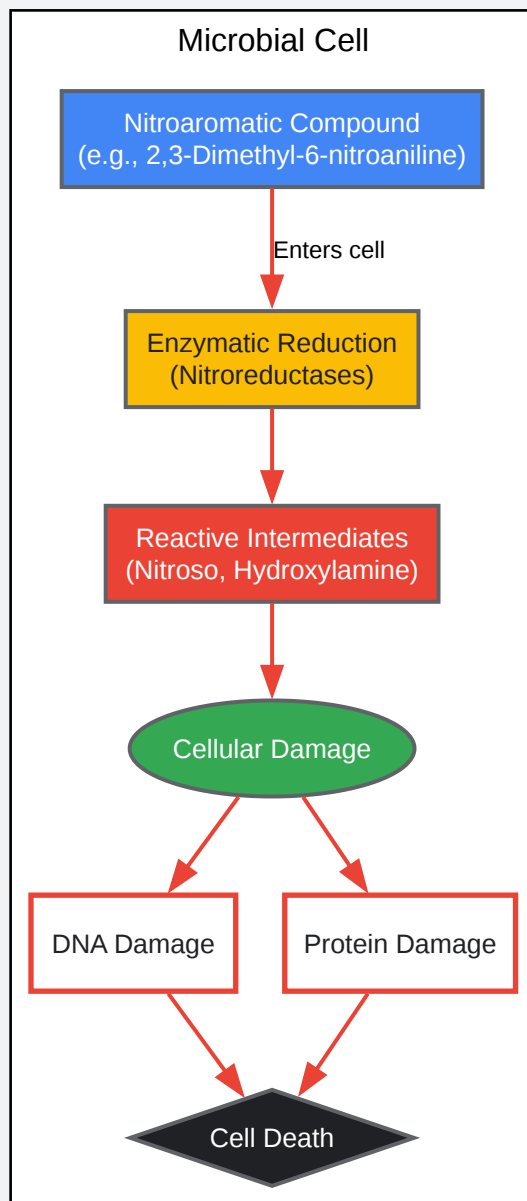
- **Stability:** The compound is chemically stable under standard ambient conditions at room temperature.^[6]

Biological and Chemical Applications

While specific biological activities for **2,3-Dimethyl-6-nitroaniline** are not extensively documented, its structural motifs are present in many biologically active molecules.

- **Potential Biological Activity:** Nitroaniline derivatives are known to exhibit a range of biological activities.^[6] The nitro group is a key feature in many antimicrobial agents.^[6] Its mechanism often involves the reduction of the nitro group within microbial cells to form reactive intermediates that can damage cellular components like DNA.^{[6][7]} Nitro-containing compounds have been investigated for antibacterial, antifungal, and anticancer activities.^{[6][7][8]}
- **Chemical Research Applications:** **2,3-Dimethyl-6-nitroaniline** is utilized in the study of C-H pi interactions and pi-pi stacking.^[1]

Potential Antimicrobial Mechanism of Nitroaromatics



[Click to download full resolution via product page](#)

Caption: A potential mechanism of antimicrobial action for nitroaromatic compounds.

Safety and Hazards

2,3-Dimethyl-6-nitroaniline is a toxic compound and should be handled with appropriate safety precautions.

- Hazard Statements:
 - H301 + H311 + H331: Toxic if swallowed, in contact with skin, or if inhaled.
 - H373: May cause damage to organs (Kidney, Liver, Heart, Blood) through prolonged or repeated exposure if swallowed.
 - H412: Harmful to aquatic life with long-lasting effects.
- Precautionary Statements:
 - P260: Do not breathe dust.
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/protective clothing.
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- Handling and Storage:
 - Work under a hood.[\[6\]](#)
 - Avoid inhalation and contact with skin and eyes.
 - Store in a tightly closed, dry, and well-ventilated place.[\[6\]](#)
 - Keep locked up or in an area accessible only to qualified or authorized persons.[\[6\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3-DIMETHYL-6-NITROANILINE | 59146-96-2 [chemicalbook.com]
- 2. 2,3-DIMETHYL-6-NITROANILINE | CAS 59146-96-2 [matrix-fine-chemicals.com]
- 3. PubChemLite - 2,3-dimethyl-6-nitroaniline (C₈H₁₀N₂O₂) [pubchemlite.lcsb.uni.lu]
- 4. 2,3-DIMETHYL-6-NITROANILINE(59146-96-2) 1H NMR spectrum [chemicalbook.com]
- 5. N,2-dimethyl-6-nitroaniline | 70254-74-9 | Benchchem [benchchem.com]
- 6. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,3-Dimethyl-6-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184222#physical-and-chemical-properties-of-2-3-dimethyl-6-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com